

# The Discovery and Synthesis of ML-60218: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: ML-60218

Cat. No.: B1676661

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## Abstract

**ML-60218** is a potent and specific small-molecule inhibitor of RNA Polymerase III (Pol III), a crucial enzyme responsible for the transcription of small non-coding RNAs such as transfer RNAs (tRNAs) and 5S ribosomal RNA (rRNA). Discovered as a more potent analog of the antifungal compound UK-118005, **ML-60218** has emerged as a valuable tool for studying the roles of Pol III in various cellular processes and as a potential therapeutic agent, particularly in oncology. This technical guide provides a comprehensive overview of the discovery, synthesis, mechanism of action, and key experimental protocols associated with **ML-60218**.

## Discovery and Mechanism of Action

**ML-60218** was identified through the screening of structural analogs of UK-118005, a compound initially identified for its antifungal properties.<sup>[1][2][3]</sup> The parent compound, UK-118005, was found to inhibit the growth of the yeast *Saccharomyces cerevisiae* by targeting RNA Polymerase III.<sup>[1][2][3]</sup> Subsequent testing of analogs revealed **ML-60218** to be a significantly more potent inhibitor of Pol III, not only in yeast but also in human cells.<sup>[1]</sup>

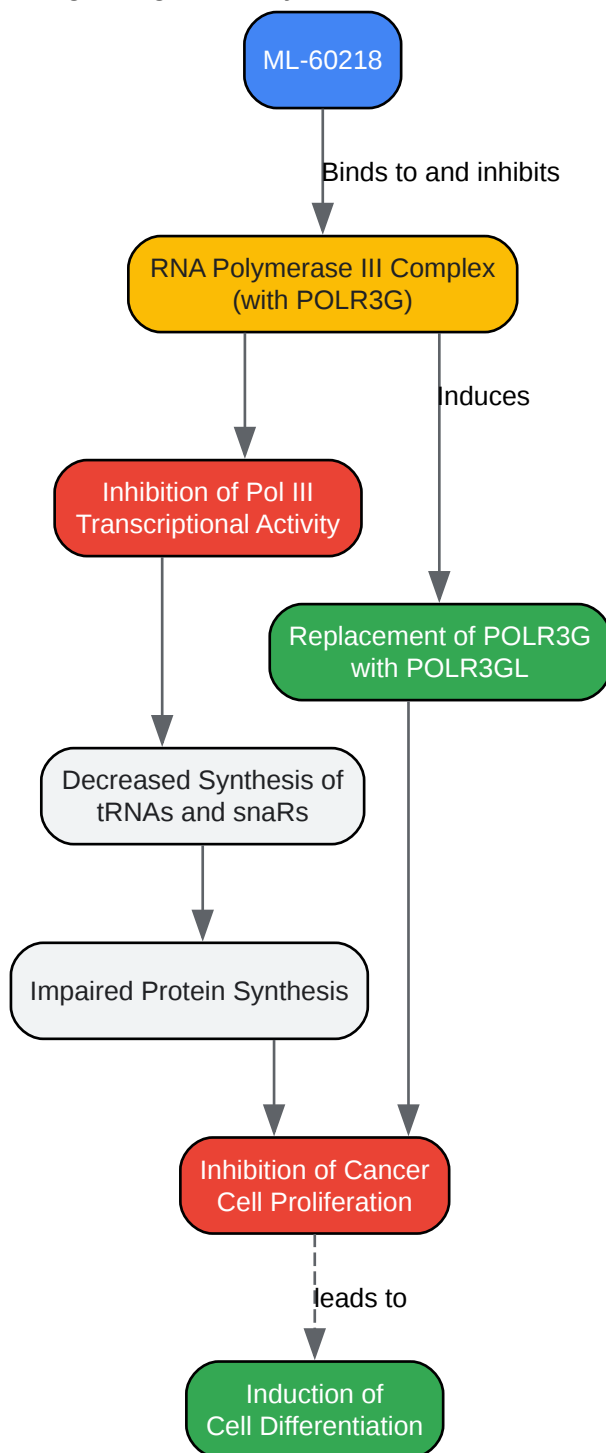
The primary mechanism of action of **ML-60218** is the direct inhibition of the transcriptional activity of RNA Polymerase III.<sup>[1][4]</sup> This inhibition has been shown to be broad-spectrum, affecting Pol III from various species, including *Saccharomyces cerevisiae*, *Candida albicans*, and humans.<sup>[1][2][3]</sup> More specifically, research has indicated that **ML-60218**'s effects are

particularly pronounced on the POLR3G subunit of human Pol III.[5] POLR3G is an isoform of a Pol III subunit that is highly expressed in embryonic stem cells and various cancer cells, while its paralog, POLR3GL, is more ubiquitously expressed.[5][6][7] **ML-60218** treatment can lead to the replacement of POLR3G with POLR3GL in the Pol III complex, thereby altering its transcriptional specificity and inhibiting the proliferation of cancer cells that are dependent on POLR3G-mediated transcription.[5] This selective action makes **ML-60218** a compound of significant interest in cancer research.

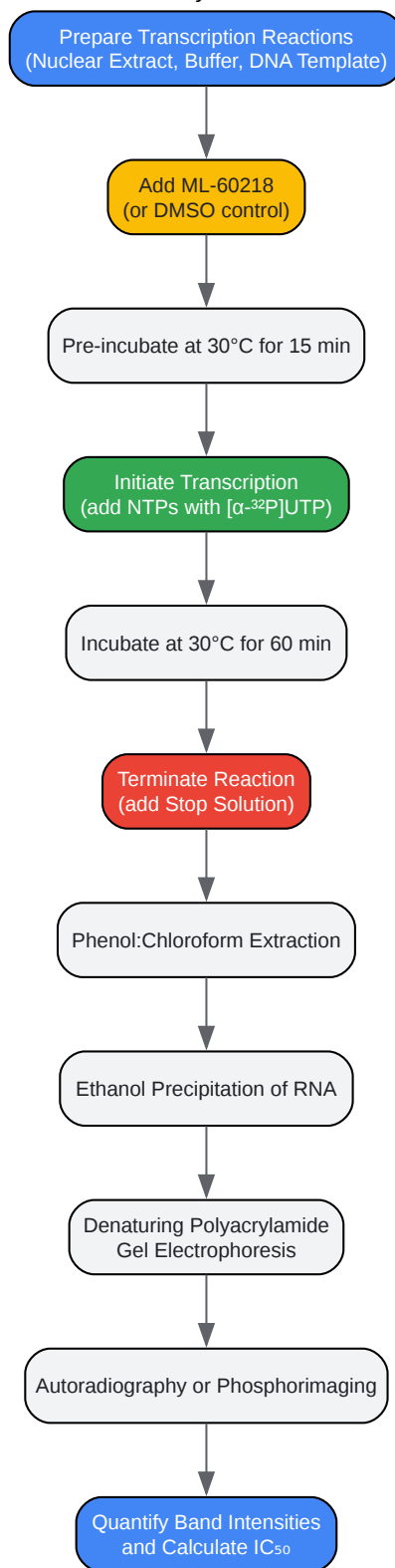
## Signaling Pathway of ML-60218 Action

The following diagram illustrates the proposed signaling pathway through which **ML-60218** exerts its effects on POLR3G-containing RNA Polymerase III and subsequent downstream processes.

## Signaling Pathway of ML-60218 Action



## Workflow for In Vitro RNA Polymerase III Transcription Assay

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